

4-tert-Butyl-2-chlorophenol safety, handling, and MSDS information

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Compound of Interest

Compound Name: 4-tert-Butyl-2-chlorophenol

Cat. No.: B165052

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An In-depth Technical Guide to **4-tert-Butyl-2-chlorophenol**: Safety, Handling, and MSDS

This document provides a comprehensive technical overview of **4-tert-Butyl-2-chlorophenol** (CAS No. 98-28-2), focusing on its safety, handling, and Material Safety Data Sheet (MSDS) information. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who may handle this compound.

Chemical Identification

This section provides basic identifiers for **4-tert-Butyl-2-chlorophenol**.

Identifier	Value
IUPAC Name	4-tert-butyl-2-chlorophenol[1]
CAS Number	98-28-2[1][2][3]
Molecular Formula	C ₁₀ H ₁₃ ClO[1][2][3]
Molecular Weight	184.66 g/mol [1][2][4]
EC Number	202-652-3[1][3]
Synonyms	2-Chloro-4-tert-butylphenol, Phenol, 2-chloro-4-(1,1-dimethylethyl)-[1][5][6]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-tert-Butyl-2-chlorophenol** is presented below.

Property	Value	Source
Physical State	White to light yellow solid	[5]
Boiling Point	85-86 °C	[3]
Density	1.099 g/cm ³ at 20 °C	[3]
Solubility	Moderately soluble in organic solvents, less soluble in water.	[5]
XLogP3	3.34310	[3]
Kovats Retention Index	1487 (Standard non-polar)	[1][7]

Hazard Identification and Classification

4-tert-Butyl-2-chlorophenol is classified as a hazardous substance. The following table summarizes its GHS classification as aggregated from multiple sources.[1]

GHS Classification	Pictogram(s)	Signal Word	Hazard Statements (H-phrases)	Precautionary Statements (P-phrases)
Acute Toxicity, Oral (Category 4)	GHS07	Danger ^[1]	H302: Harmful if swallowed ^[1]	P261, P264, P270, P271, P280, P301+P317, P302+P352, P304+P340, P305+P354+P338, P317, P319, P321, P330, P332+P317, P362+P364, P403+P233, P405, P501 ^[1]
Skin Corrosion/Irritation (Category 2)	GHS05	H315: Causes skin irritation ^[1]		
Serious Eye Damage/Eye Irritation (Category 1)	H318: Causes serious eye damage ^[1]			
Specific target organ toxicity — Single exposure (Respiratory tract irritation) (Category 3)	H335: May cause respiratory irritation ^[1]			

Safe Handling and Storage

Adherence to strict handling and storage protocols is essential to minimize risk.

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust, fumes, or vapors.
- Ensure adequate ventilation, preferably by working in a chemical fume hood.[8]
- Wash hands thoroughly after handling.
- Keep away from food, drink, and animal feed.

Conditions for Safe Storage:

- Keep the container tightly closed.
- Store in a dry, cool, and well-ventilated place.[8]
- Store locked up.[9]

Diagram 1: General Handling Workflow for 4-tert-Butyl-2-chlorophenol

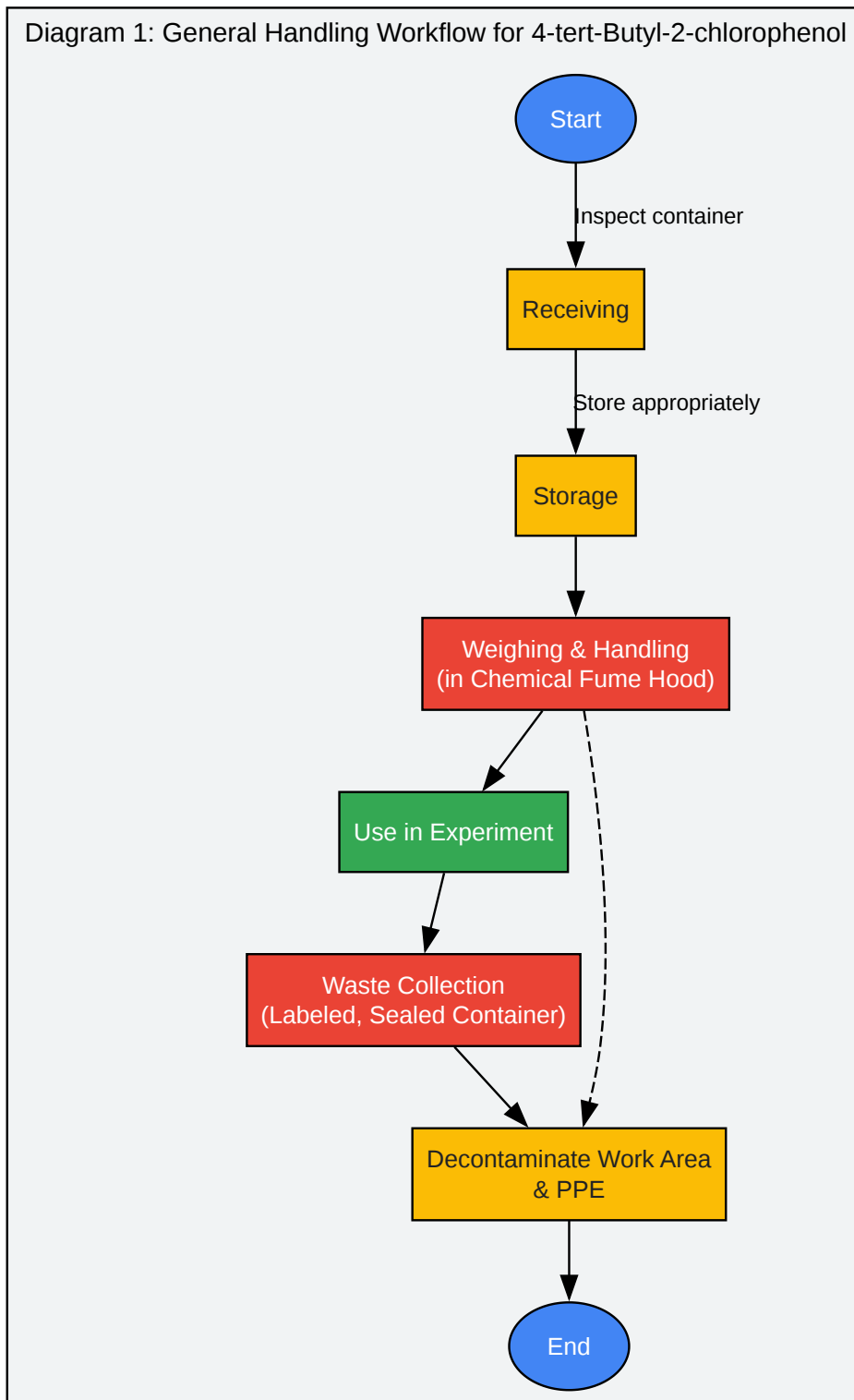
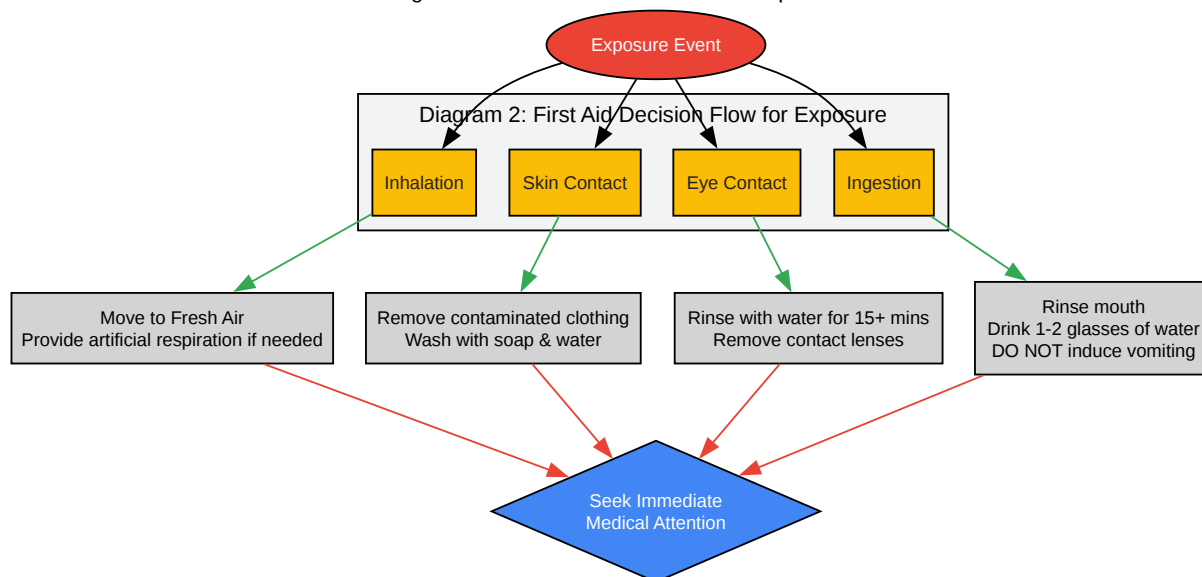


Diagram 2: First Aid Decision Flow for Exposure



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- To cite this document: BenchChem. [4-tert-Butyl-2-chlorophenol safety, handling, and MSDS information]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165052#4-tert-butyl-2-chlorophenol-safety-handling-and-msds-information]

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